

# ARP-100 Biological Activity and Selectivity

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## Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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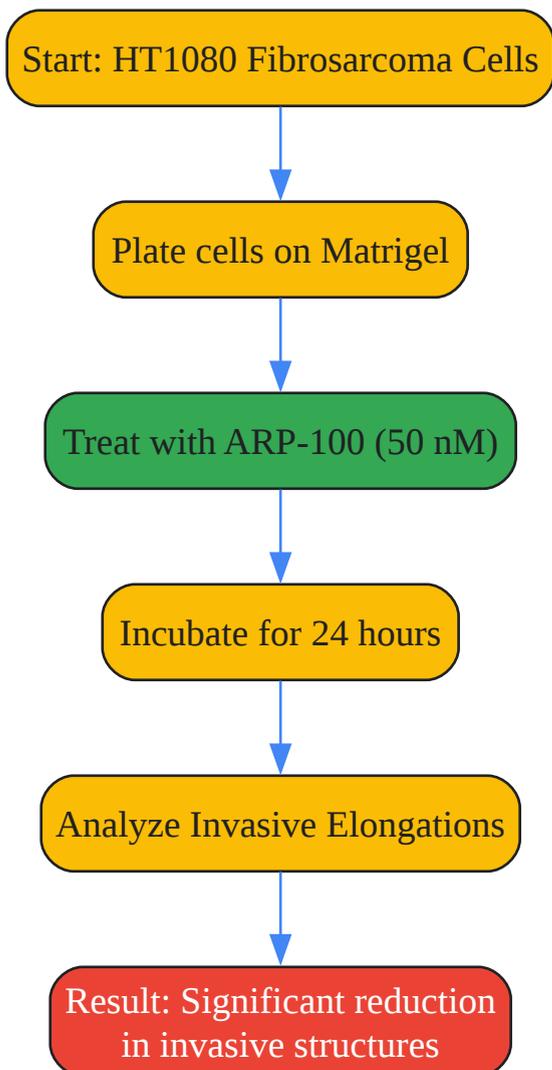
**ARP-100** is designed as a potent and selective inhibitor of **matrix metalloproteinase-2 (MMP-2 or gelatinase A)** [1] [2] [3]. The table below summarizes its inhibitory activity (IC<sub>50</sub> values) against various MMPs, highlighting its strong selectivity.

Target Enzyme	IC <sub>50</sub> Value	Selectivity vs. MMP-2
MMP-2	12 nM [1] [2] [3]	-
MMP-9	200 nM (0.2 μM) [1] [2] [3]	~17-fold less selective
MMP-3	4.5 μM [1] [2] [3]	~375-fold less selective
MMP-1	>50 μM [1] [2] [3]	>4,000-fold less selective
MMP-7	>50 μM [1] [2] [3]	>4,000-fold less selective

This selectivity arises because **ARP-100** interacts with the **S1' pocket of MMP-2** [1] [2]. The presence of a large, rigid biphenyl group is key to this selective interaction, as it fits well in MMP-2's S1' pocket but poorly in the same pocket of other MMPs like MMP-1 [4].

## Anti-Invasive Activity and Experimental Evidence

**ARP-100** demonstrates functional biological activity by reducing cancer cell invasion. The following diagram illustrates the experimental workflow and role of **ARP-100**.



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- **Cell Line:** **HT1080 human fibrosarcoma cells** [3] [4] [5]. These cells are known to highly express MMP-2 and MMP-9, making them a standard model for invasion studies [4].
- **Experimental Setup:** Cells are plated on a **Matrigel-coated surface**, which simulates the extracellular matrix. Cancer cells must degrade this matrix to form invasive protrusions [1] [3].
- **Treatment:** Cells are incubated with **50 nM ARP-100** for 1 hour before or during the invasion assay [1] [3].
- **Key Outcome:** Treatment with **ARP-100** results in a **significant reduction in the total number of invasive elongations**, demonstrating its efficacy in inhibiting the invasive capability of cancer cells in vitro [1] [2] [3].

## Application Notes for Researchers

- **Solubility and Storage:** For *in vitro* studies, **ARP-100** is soluble to **100 mM in DMSO** [4] [5]. It is recommended to store the powder desiccated at **-20°C**, and freshly prepared stock solutions in DMSO can typically be stored at -20°C for several months [2] [4] [5].
- **Selectivity in Context:** While highly selective for MMP-2 over several other MMPs, researchers should note that **ARP-100** does inhibit **MMP-9 at a higher concentration (200 nM)**. This is important for interpreting results, as MMP-9 is also deeply involved in cancer invasion pathways [1] [6].

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